

Praseodymium(III) nitrate hexahydrate material safety data sheet

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Compound of Interest

Compound Name: *Praseodymium(III) nitrate
hexahydrate*

Cat. No.: *B106675*

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An In-depth Technical Guide to the Material Safety Data Sheet for **Praseodymium(III) Nitrate Hexahydrate**

This technical guide provides a comprehensive overview of the safety and handling information for **Praseodymium(III) Nitrate Hexahydrate**, tailored for researchers, scientists, and professionals in drug development. The following sections detail the material's properties, hazards, and the necessary precautions for its safe use in a laboratory or industrial setting.

Chemical Identification

Praseodymium(III) nitrate hexahydrate is an odorless, light green, crystalline solid.[1][2][3] It is a hydrated salt of praseodymium and nitric acid.[4] This rare earth metal nitrate is recognized for its high solubility in water and its capacity to form stable complexes.[4]

Identifier	Value
Chemical Name	Praseodymium(III) nitrate hexahydrate
Synonyms	Nitric acid, praseodymium(3+) salt, hexahydrate; Praseodymium trinitrate hexahydrate[3][4]
CAS Number	15878-77-0[1]
Molecular Formula	$\text{Pr}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ [1]
Molecular Weight	435.01 g/mol [1][2]
EC Number	233-796-5[5]
RTECS Number	TU1400000[1][6]

Hazard Identification and Classification

Praseodymium(III) nitrate hexahydrate is classified as an oxidizer and can cause skin and serious eye irritation.[5][6][7] It may also cause respiratory irritation.[5][6] As an oxidizer, its heat of reaction with reducing agents or combustibles may lead to ignition.[1]

Globally Harmonized System (GHS) Classification

The GHS classification provides a standardized approach to hazard communication.

Classification	Hazard Class	Hazard Statement
Oxidizing Solid	Category 2 / 3[5][7]	H272: May intensify fire; oxidizer[5][7]
Skin Irritation	Category 2[5][6]	H315: Causes skin irritation[5][6]
Eye Irritation	Category 2 / 2A[5][6]	H319: Causes serious eye irritation[5][6]
Specific target organ toxicity — single exposure	Category 3 (Respiratory system)[5][6]	H335: May cause respiratory irritation[5][6]
Hazardous to the aquatic environment, short-term	Category 1[8]	H400: Very toxic to aquatic life[8]
Hazardous to the aquatic environment, long-term	Category 1[8]	H410: Very toxic to aquatic life with long lasting effects[8][9]

GHS Hazard Communication for **Praseodymium(III) Nitrate Hexahydrate**.

NEPA and HMIS Ratings

Rating System	Health	Flammability	Reactivity	Special
NFPA	1	0	1	OX
HMIS	1	0	1	

Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below.

Property	Value
Appearance	Light green solid[1][3]
Odor	Odorless[1][2]
Solubility	Soluble in water, alcohol, and other polar solvents[1][10]
Melting Point	<100°C[10]
Boiling Point	No data available[1]
Density	2.233 g/cm ³ [2]
pH	No data available

Toxicological Information

The toxicological effects of this compound have not been fully investigated.[1] Ingestion may lead to symptoms such as dizziness, abdominal cramps, vomiting, bloody diarrhea, weakness, and convulsions.

Route	Species	Value
Oral LD50	Mouse	3,500 mg/kg[1]
Intraperitoneal LD50	Rat	245 mg/kg[1]
Intraperitoneal LD50	Mouse	290 mg/kg[1]

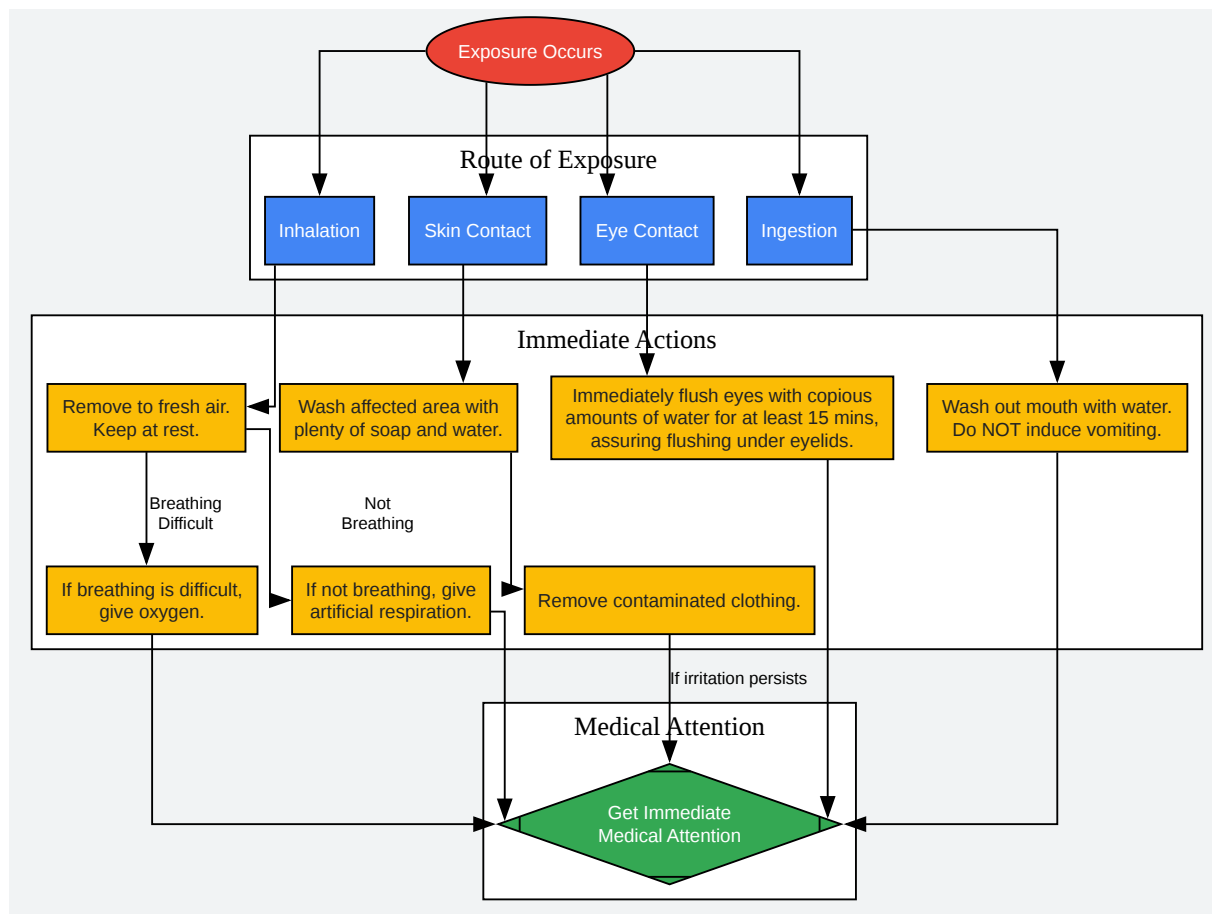
Carcinogenicity: No components of this product at levels greater than or equal to 0.1% are identified as a carcinogen.[1] Mutagenic/Teratogenic Effects: Data is not available.[1]

Experimental Protocols: Safety and Emergency Procedures

While detailed protocols for toxicological studies are not provided in safety data sheets, the following procedures for emergency situations are consistently outlined and should be considered mandatory protocols in a laboratory setting.

First-Aid Measures

A systematic approach to first aid is crucial following any accidental exposure.



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Emergency First-Aid Protocol Flowchart.

- Inhalation: Remove the individual to fresh air and keep them at rest.[1] If breathing is difficult, administer oxygen.[1] If the individual is not breathing, give artificial respiration.[1] Seek

medical attention if necessary.[1]

- Skin Contact: Wash the affected area with soap and plenty of water.[11] Remove any contaminated clothing.[1] If irritation persists, seek medical assistance.[1]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, ensuring to lift the upper and lower eyelids.[1] Get immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting.[1] If the person is conscious, wash out their mouth with water.[1] Never give anything by mouth to an unconscious person.[1] Get medical attention.[1]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide, dry powder, foam, or water spray.[1][11] [6] For large fires, it is recommended to flood the area with water from a distance.[2]
- Specific Hazards: This product is an oxidizer and may intensify fire.[1][5] Its reaction with reducing agents or combustibles can cause ignition.[1] Hazardous combustion products include nitrogen oxides and praseodymium oxides.[1][6]
- Protective Equipment: Wear a self-contained, approved breathing apparatus and full protective clothing, including eye protection and boots.[1]

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment (PPE).[1] Ensure adequate ventilation and keep away from sources of ignition.[1] Avoid dust formation.[11]
- Environmental Precautions: Prevent spillage from entering drains or the environment.[1]
- Containment and Cleaning Up: For small spills, mix with vermiculite or sodium carbonate, sweep up, and place in a suitable, closed container for disposal.[1]

Handling and Storage

Proper handling and storage are essential to maintain the stability of the chemical and ensure the safety of personnel.

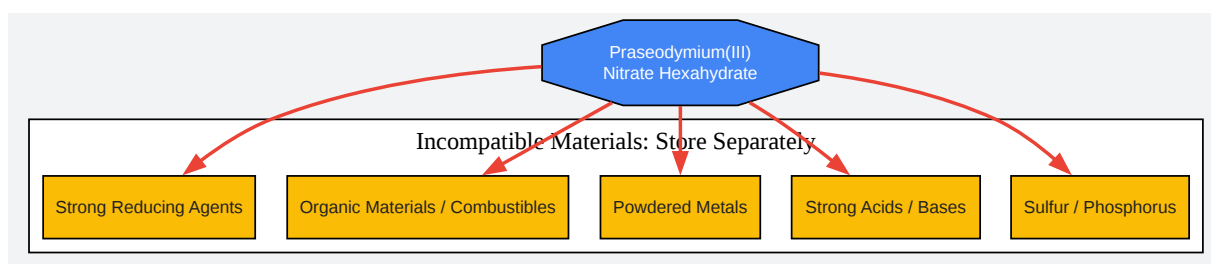
Safe Handling

- Wear appropriate PPE, including gloves and eye/face protection.[1][12]
- Use with adequate ventilation to avoid breathing dust.[1][6]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][12]
- Avoid contact with skin and eyes.[1]
- Keep away from combustible materials.[11]

Storage Conditions

- Store in a cool, dry, and well-ventilated area.[1]
- Keep containers tightly closed.[1]
- The material is hygroscopic.[1]
- Store away from incompatible materials.[1]

Incompatible Materials



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Chemical Incompatibility and Storage Guidelines.

Store separately from strong reducing agents, powdered metals, strong acids and bases, flammable substances, organic materials, sulfur, and phosphorus.[1] Contact with strong

reducing agents or organic matter should be avoided.[1]

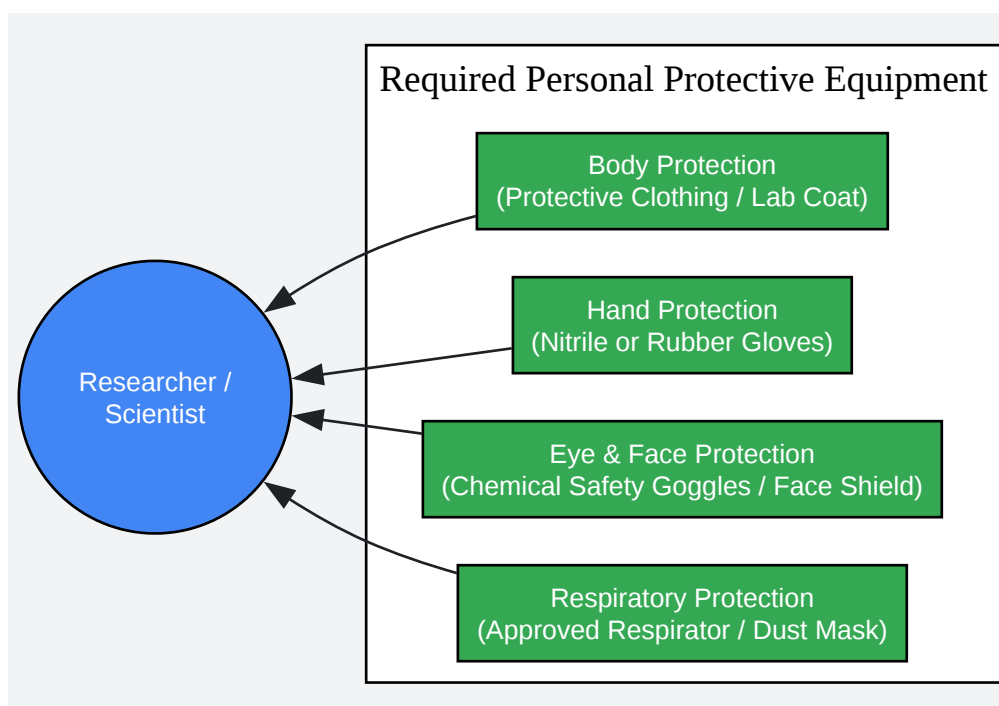
Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are critical for minimizing exposure risk.

Engineering Controls

- Provide local exhaust ventilation, preferably mechanical, to control airborne dust.[1]
- Ensure eyewash stations and quick-drench showers are readily accessible.[1]

Personal Protective Equipment (PPE)



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Personal Protective Equipment for Safe Handling.

- Eye/Face Protection: Wear chemical safety glasses or goggles and a face shield.[1]
- Skin Protection: Wear nitrile or rubber gloves and a complete suit protecting against chemicals.[1]

- Respiratory Protection: Use an approved respirator or a dust mask (e.g., N95).[11]

Stability and Reactivity

- Reactivity: As an oxidizer, it can react with combustible, organic, or other reducing materials.
- Chemical Stability: The product is stable under recommended storage conditions.[1][8]
- Conditions to Avoid: High temperatures (as some nitrates can explode if heated) and contact with incompatible materials.[1]
- Hazardous Decomposition Products: In a fire, it can decompose to produce nitrogen oxides and praseodymium oxide.[1]
- Hazardous Polymerization: Will not occur.[1]

Transport and Disposal

Transport Information

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
DOT / IATA / IMDG	UN1477	Nitrates, inorganic, n.o.s. (Praseodymium(I II) nitrate hexahydrate)[1][13]	5.1	II / III[1][13]

Disposal Considerations

Dispose of waste material in accordance with local, state, and federal regulations.[1] It may be possible to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[11] Do not allow the product to enter drains.[11] Contaminated packaging should be disposed of as the unused product.[11]

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